

Procuring 2-Amino-2-(pyridin-3-yl)acetonitrile for Advanced Research Applications

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Compound of Interest

Compound Name: 2-Amino-2-(pyridin-3-yl)acetonitrile

Cat. No.: B148195

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For researchers, scientists, and drug development professionals, securing a reliable source of high-purity chemical intermediates is paramount to the success of their work. **2-Amino-2-(pyridin-3-yl)acetonitrile** has emerged as a critical building block, particularly in the field of neurodegenerative disease research. This document provides a comprehensive guide to its procurement, synthesis, and application, with a focus on its role in the development of diagnostic tools for Alzheimer's disease.

Reputable Suppliers and Procurement Data

2-Amino-2-(pyridin-3-yl)acetonitrile, and its various salt forms, are available from several reputable chemical suppliers that cater to the research and development community. When purchasing this compound, it is crucial to obtain a Certificate of Analysis (CoA) to verify its identity and purity.



Supplier	Product Name	CAS Number	Notes
Sigma-Aldrich	2-amino-2-(pyridin-3- yl)acetonitrile dihydrochloride	2413867-73-7	Dihydrochloride salt form.
Simson Pharma	2-Amino-2-(pyridin-3- yl)acetonitrile	131988-63-1	Offers custom synthesis and provides a CoA.[1]
BLDpharm	2-Amino-2-(pyridin-3- yl)acetonitrile	131988-63-1	
ChemicalBook	2-Amino-2-(pyridin-3- yl)acetonitrile	131988-63-1	Lists multiple suppliers.
Santa Cruz Biotechnology	Amino(pyridin-3- yl)acetonitrile	131988-63-1	For research use only.

Application in Alzheimer's Disease Research

A primary application of **2-Amino-2-(pyridin-3-yl)acetonitrile** is as a key intermediate in the synthesis of the M2 muscarinic acetylcholine receptor agonist, FP-TZTP ([¹⁸F]fluoropropyl-TZTP). This radioligand is utilized in Positron Emission Tomography (PET) imaging to study the density and function of M2 receptors in the brain, which are implicated in the pathophysiology of Alzheimer's disease.

Experimental Protocols

The following protocols provide a detailed methodology for the synthesis of **2-Amino-2-(pyridin-3-yl)acetonitrile** via a modified Strecker reaction, and its subsequent potential application in the synthesis of M2 muscarinic receptor ligands.

Protocol 1: Synthesis of 2-Amino-2-(pyridin-3-yl)acetonitrile

This protocol is based on the principles of the Strecker reaction, a well-established method for the synthesis of α -amino nitriles.



Materials:

- 3-Pyridinecarboxaldehyde
- Trimethylsilyl cyanide (TMSCN)
- Ammonium chloride (NH₄Cl)
- Ammonia solution (aqueous)
- Methanol (MeOH)
- Dichloromethane (DCM)
- Sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- · Ethyl acetate
- Hexanes

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 3-pyridinecarboxaldehyde (1.0 eq) in methanol.
- Addition of Reagents: To the stirred solution, add ammonium chloride (1.2 eq) followed by a 25% aqueous ammonia solution (3.0 eq).
- Cyanide Addition: Carefully add trimethylsilyl cyanide (1.2 eq) dropwise to the reaction mixture at room temperature.
- Reaction Monitoring: Stir the reaction mixture at room temperature for 24 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, quench the reaction by the slow addition of water.
- Extraction: Extract the aqueous layer with dichloromethane (3 x 50 mL).



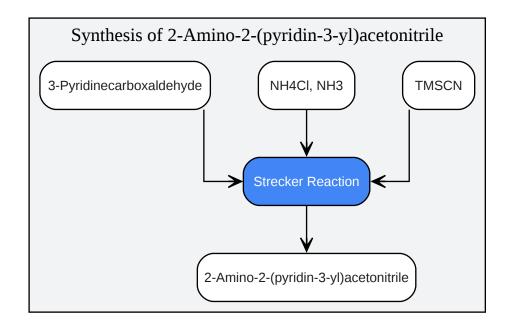
- Drying and Concentration: Combine the organic layers and dry over anhydrous sodium sulfate. Filter and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel, using a
 gradient of ethyl acetate in hexanes as the eluent, to yield pure 2-Amino-2-(pyridin-3yl)acetonitrile.

Expected Yield and Purity:

Parameter	Value
Yield	70-85%
Purity (by HPLC)	>95%
Appearance Off-white to pale yellow solid	

Signaling Pathway and Experimental Workflow

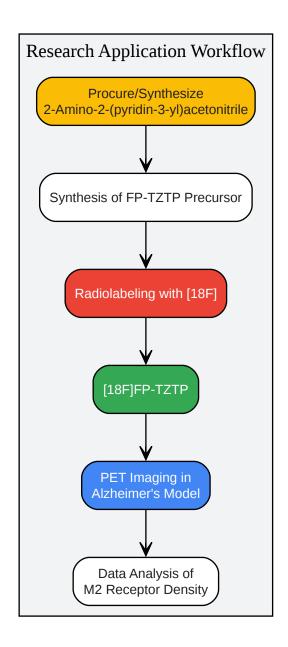
The following diagrams illustrate the synthetic pathway and the logical workflow for the application of **2-Amino-2-(pyridin-3-yl)acetonitrile** in research.





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Synthetic pathway for **2-Amino-2-(pyridin-3-yl)acetonitrile**.



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Experimental workflow for Alzheimer's disease research.

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References

- 1. 2-Amino-2-(pyridin-3-yl)acetonitrile | 131988-63-1 | Benchchem [benchchem.com]
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